

Solubility Profiling of Dimethyl 3-Hydroxyadipate: A Process Development Perspective

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyhexanedioate*

Cat. No.: *B13149527*

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Part 1: Executive Summary & Molecular Architecture[1][2]

Dimethyl 3-hydroxyadipate (**Dimethyl 3-hydroxyhexanedioate**, CAS 72763-14-1) represents a critical chiral synthon in the synthesis of statins, antibiotics, and biodegradable polymers.[1][2] Unlike its non-hydroxylated parent, dimethyl adipate, this molecule exhibits a complex amphiphilic solubility profile driven by the competition between its lipophilic diester backbone and the hydrogen-bond-donating secondary hydroxyl group.[1][2]

This guide addresses the solubility behavior of dimethyl 3-hydroxyadipate, providing a theoretical framework, comparative solvent data, and self-validating experimental protocols.[1] The goal is to empower researchers to optimize extraction yields, crystallization parameters, and reaction homogeneity.

The Solubility Challenge

- **Lipophilicity:** The C6 carbon chain and two methyl ester groups promote solubility in organic solvents (LogP > 0).[1][2]

- **Hydrophilicity:** The C3-hydroxyl group facilitates hydrogen bonding with water, significantly increasing aqueous solubility compared to dimethyl adipate.[\[1\]](#)[\[2\]](#)
- **Process Implication:** The molecule often partitions "sluggishly" between aqueous and organic phases, leading to emulsion formation or yield loss during workup unless specific solvent systems (e.g., salting-out strategies) are employed.[\[1\]](#)[\[2\]](#)

Part 2: Theoretical Solubility Framework

To understand the solubility behavior, we apply Hansen Solubility Parameters (HSP). The total solubility parameter (

) is decomposed into dispersion (

), polar (

), and hydrogen bonding (

) forces.[\[1\]](#)[\[2\]](#)

Structural Impact on Solubility

Feature	Chemical Moiety	Effect on Solubility
Dispersion Forces	Polymethylenic chain ()	Promotes solubility in Toluene, Hexane, DCM. [1] [2]
Polar Forces	Ester Carbonyls ()	Promotes solubility in Ethyl Acetate, Acetone. [1] [2]
H-Bonding	Secondary Hydroxyl ()	Key Differentiator. Increases affinity for Water, Methanol, Ethanol. [1] [2] Reduces affinity for Hexane. [1] [2]

Predicted vs. Observed Trends

While dimethyl adipate has a water solubility of ~0.6 g/L (at 20°C) and a LogP of ~1.03, the introduction of the hydroxyl group shifts the hydrophilicity significantly.

- Estimated LogP: 0.0 – 0.5 (borderline lipophilic/hydrophilic).[\[1\]](#)[\[2\]](#)
- Estimated Water Solubility: 10 – 35 g/L (significantly higher than the parent diester).[\[1\]](#)[\[2\]](#)

Part 3: Solubility Landscape (Organic vs. Water)[\[1\]](#) [\[2\]](#)

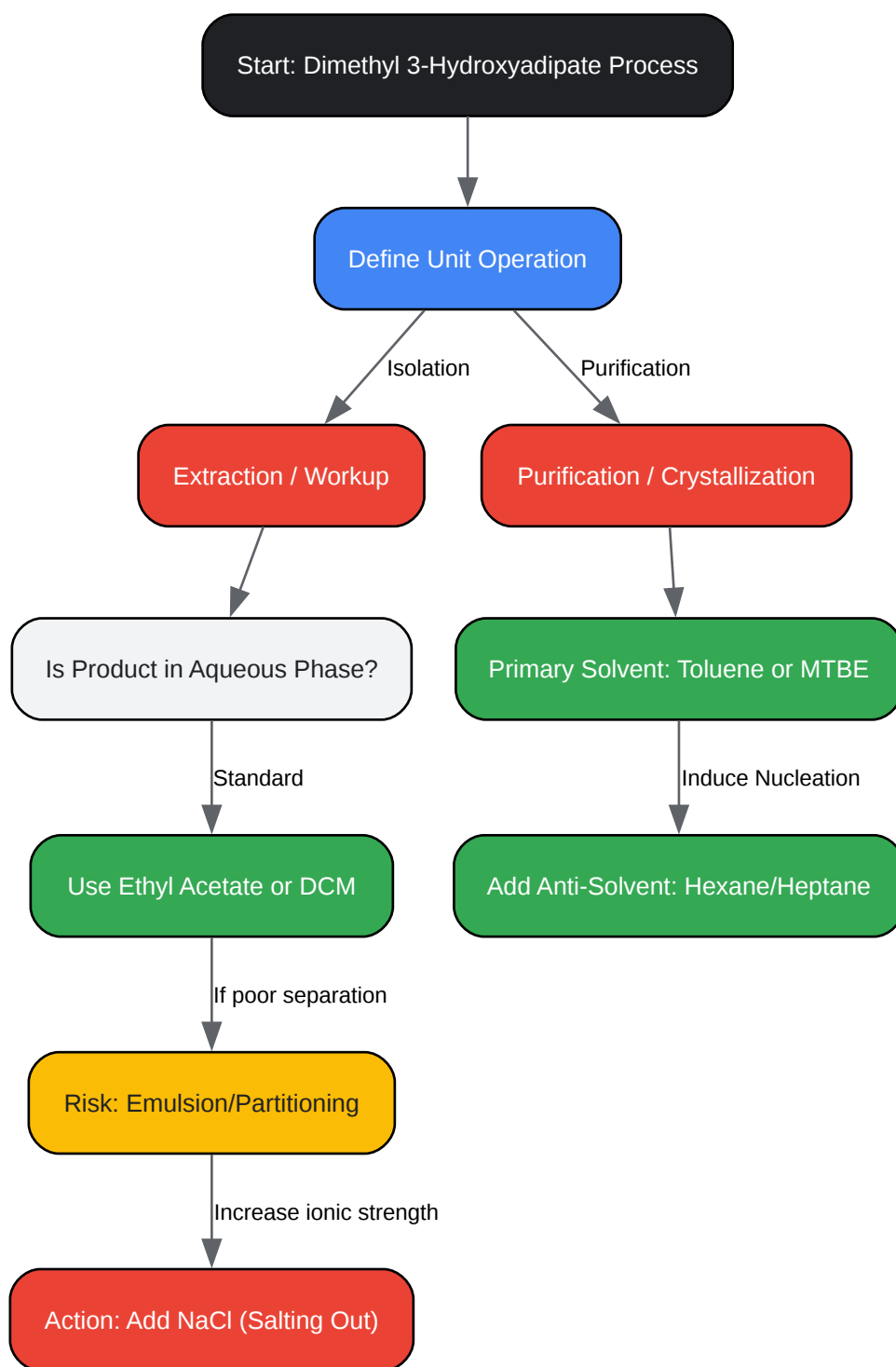
The following table categorizes solvent suitability based on "Like Dissolves Like" principles and experimental observation of analogous hydroxy-diester.

Table 1: Solubility Profile of Dimethyl 3-Hydroxyadipate[\[1\]](#)[\[2\]](#)

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Rationale	Process Application
Polar Protic	Water	Moderate	H-bonding with -OH competes with hydrophobic backbone.[1][2]	Aqueous workup (product loss risk).[2]
Polar Protic	Methanol / Ethanol	High (Miscible)	Perfect match for both polar esters and hydroxyl group.[1][2]	Reaction solvent; Homogeneous catalysis.[1][2]
Polar Aprotic	Ethyl Acetate	High	Strong dipole-dipole interactions with ester groups.[1][2]	Preferred extraction solvent.[1][2]
Chlorinated	Dichloromethane (DCM)	High	Excellent dispersion and polar interaction.[1][2]	High-efficiency extraction (environmental concern).[1][2]
Aromatic	Toluene	Moderate	Solvates backbone; less interaction with -OH.[1][2]	Crystallization solvent.[1][2]
Aliphatic	Hexane / Heptane	Low	Lacks polarity to overcome crystal lattice/H-bonding.[1][2]	Anti-solvent for crystallization.[1][2]

Part 4: Visualization of Solvent Selection Strategy

The following decision tree assists in selecting the appropriate solvent system for specific unit operations (Extraction vs. Crystallization).



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Figure 1: Strategic decision tree for solvent selection based on unit operation requirements.[1]
[2]

Part 5: Experimental Protocols (Self-Validating)

To obtain precise solubility data for your specific batch or derivative, use the following Shake-Flask Method coupled with HPLC quantification. This protocol is designed to be self-validating by checking mass balance.[\[1\]](#)[\[2\]](#)

Protocol A: Determination of Thermodynamic Solubility

Objective: Measure the saturation concentration (

) in a target solvent at 25°C.

Materials:

- Dimethyl 3-hydroxyadipate (Test Substance)[\[1\]](#)[\[2\]](#)
- Target Solvent (HPLC Grade)
- 0.45 µm Syringe Filters (PTFE for organics, Nylon for water)[\[1\]](#)[\[2\]](#)
- Agilent 1100/1200 HPLC (or equivalent) with UV/RI detector[\[1\]](#)[\[2\]](#)

Step-by-Step Workflow:

- Preparation: Add excess Dimethyl 3-hydroxyadipate (approx. 100 mg) to a glass vial containing 1.0 mL of the target solvent.
- Equilibration: Seal the vial and agitate at 25°C for 24 hours (using a shaker or magnetic stir bar).
 - Validation Check: Ensure solid/oil droplets are still visible.[\[1\]](#)[\[2\]](#) If the solution is clear, add more solute until saturation is visually confirmed.[\[1\]](#)[\[2\]](#)
- Phase Separation: Centrifuge the sample at 10,000 rpm for 5 minutes to pellet undissolved material.
- Sampling: Withdraw the supernatant and filter through a 0.45 µm filter.
 - Critical Step: Discard the first 100 µL of filtrate to account for filter adsorption.[\[1\]](#)[\[2\]](#)

- Quantification: Dilute the filtrate (e.g., 1:100) with mobile phase and inject into HPLC.
- Calculation:

[1][2]

Protocol B: Partition Coefficient (LogP) Estimation

Objective: Determine the distribution between Octanol and Water to predict extraction efficiency.



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Figure 2: Workflow for Shake-Flask LogP determination.

Validation Criterion: The mass balance (Mass in Octanol + Mass in Water) must equal >95% of the initial mass added.[1] If <95%, investigate adsorption to glass or degradation.[1][2]

Part 6: References

- PubChem Compound Summary. (2023). Dimethyl adipate (CID 12329) Physical Properties. National Center for Biotechnology Information.[2] Retrieved from [[Link](#)][1][2]
- Hansen, C. M. (2007).[1][2] Hansen Solubility Parameters: A User's Handbook (2nd ed.).[2] CRC Press.[2][3] (Standard reference for HSP theory application).
- Vogel, A. I. (1989).[1][2] Vogel's Textbook of Practical Organic Chemistry. Longman Scientific & Technical.[2] (Authoritative source for extraction and purification protocols).
- Lipinski, C. A., et al. (2001).[1][2] "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings."[1][2] Advanced Drug Delivery Reviews, 46(1-3), 3-26.[1][2] (Foundational text for solubility profiling in pharma).

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Sources

- 1. 2-Hydroxyadipic acid | C₆H₁₀O₅ | CID 193530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl 3-hydroxyphthalate | C₁₀H₁₀O₅ | CID 12223651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dimethyladipate | C₈H₁₄O₄ | CID 12329 - PubChem [pubchem.ncbi.nlm.nih.gov]
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